

Technical Support Center: Purification of 1-(4-Chlorobenzyl)pyrrolidin-3-ol

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Compound of Interest

Compound Name: 1-(4-Chlorobenzyl)pyrrolidin-3-ol

Cat. No.: B1371551

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Welcome to the technical support resource for **1-(4-Chlorobenzyl)pyrrolidin-3-ol**. This guide is designed for researchers, chemists, and drug development professionals to provide expert insights and practical solutions for the purification of this key chemical intermediate.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental physical properties of 1-(4-Chlorobenzyl)pyrrolidin-3-ol that are relevant to its purification?

Understanding the physical properties is the first step in designing an effective purification strategy. Key characteristics are summarized below.

Property	Value	Significance for Purification
Molecular Formula	C ₁₁ H ₁₄ ClNO[1][2]	Determines molecular weight and elemental composition.
Molecular Weight	211.69 g/mol [1][2]	Influences diffusion rates in chromatography and response factors in some detectors.
Boiling Point	321.4 ± 32.0 °C (Predicted)[1]	The high predicted boiling point suggests that vacuum distillation, rather than atmospheric distillation, is necessary to avoid thermal decomposition.
Density	1.267 ± 0.06 g/cm ³ (Predicted) [1]	Useful for calculating molar quantities from volumes.
pKa	14.79 ± 0.20 (Predicted, for the hydroxyl group)[1]	The basicity of the pyrrolidine nitrogen (pKa of the conjugate acid is typically ~9-10) allows for acid-base extraction or salt formation as a purification technique.

Q2: What are the recommended storage conditions for 1-(4-Chlorobenzyl)pyrrolidin-3-ol?

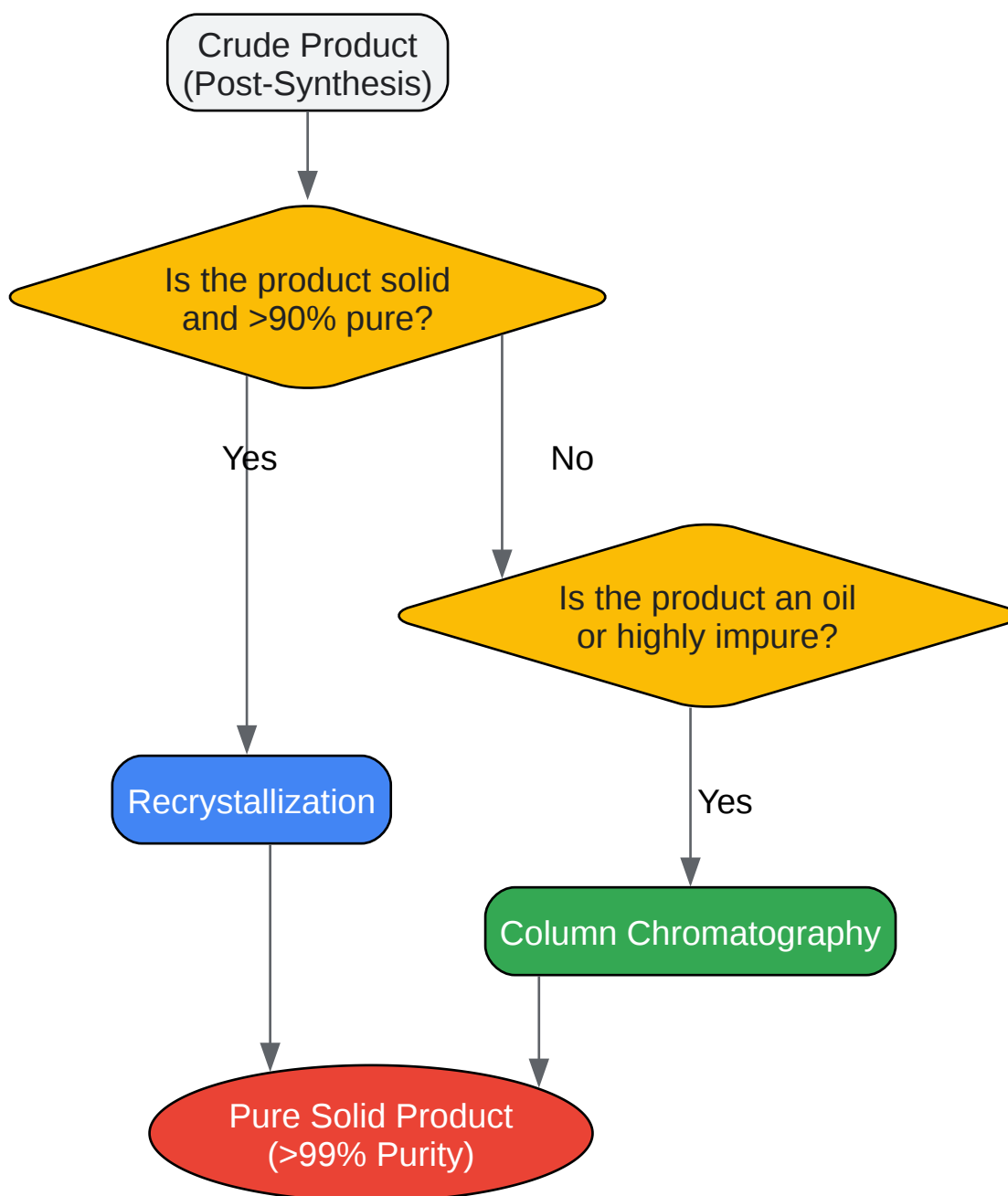
Proper storage is critical to maintain the purity of the compound post-purification. For long-term stability, **1-(4-Chlorobenzyl)pyrrolidin-3-ol** should be stored at 2-8°C in a tightly sealed container, protected from light and moisture.[1][3] Some suppliers recommend cold-chain transportation to ensure stability.[3]

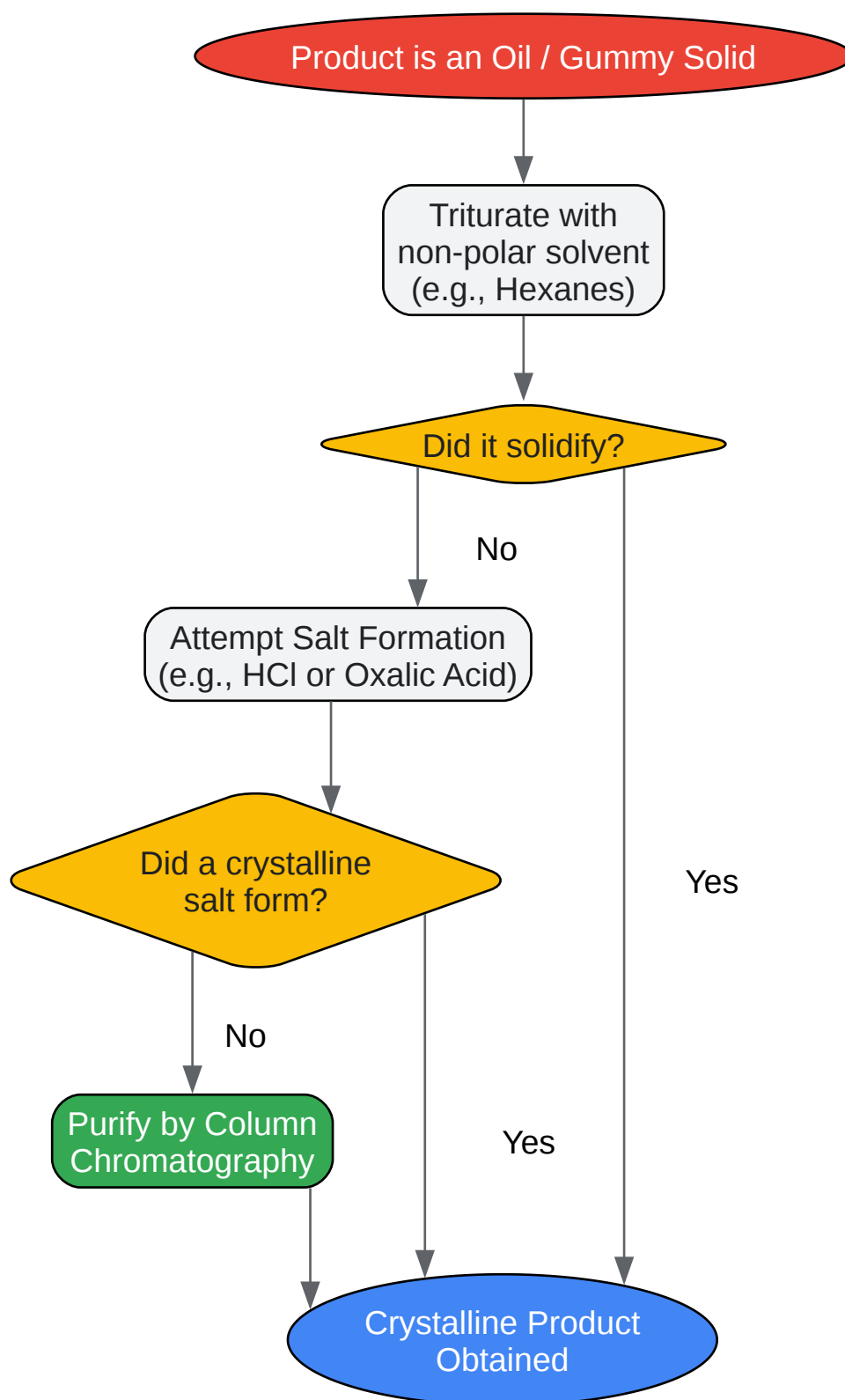
Q3: What are the primary purification techniques applicable to this compound?

The choice of purification method depends on the scale of the experiment and the nature of the impurities. The two most common and effective techniques are:

- **Recrystallization:** This is the preferred method for purifying solid materials on a moderate to large scale. The key is selecting a solvent or solvent system in which the compound has high solubility at elevated temperatures but low solubility at room or sub-ambient temperatures.^[4]
- **Silica Gel Column Chromatography:** This technique is ideal for separating the target compound from impurities with different polarities. It is highly effective for small-scale purifications or when dealing with complex impurity profiles where recrystallization is ineffective.

A general workflow for purification is outlined in the diagram below.





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